

toxicological data and safety handling of 3-Bromo-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxybenzaldehyde

Cat. No.: B1265673

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An In-depth Technical Guide to the Toxicological Data and Safety Handling of 3-Bromo-4-hydroxybenzaldehyde

This guide provides comprehensive toxicological information and safety handling procedures for **3-Bromo-4-hydroxybenzaldehyde** (CAS No. 2973-78-6). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information is compiled from various safety data sheets and chemical databases.

Toxicological Data

Detailed quantitative toxicological data such as LD50 and LC50 values for **3-Bromo-4-hydroxybenzaldehyde** are not readily available in the public domain.^{[1][2]} The primary toxicological information is derived from its hazard classifications under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^[3]

The compound is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][3][4][5]}

Table 1: GHS Hazard Classification for **3-Bromo-4-hydroxybenzaldehyde**

Hazard Class	Category	GHS Hazard Statement Code	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315	Causes skin irritation	[1] [3]
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation	[1] [3]
Specific Target Organ Toxicity (Single Exposure) - Respiratory System	3	H335	May cause respiratory irritation	[1] [3] [6]

There is no data available to classify **3-Bromo-4-hydroxybenzaldehyde** for germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[\[1\]](#)

Safety and Handling

Due to its hazardous properties, strict safety protocols must be followed when handling **3-Bromo-4-hydroxybenzaldehyde**.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn to minimize exposure.[\[1\]](#)[\[6\]](#)

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[\[7\]](#)[\[8\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) and a laboratory coat or other protective clothing are necessary to prevent skin contact.[\[6\]](#)[\[9\]](#)

- Respiratory Protection: If handling in a poorly ventilated area or if dust is generated, a NIOSH-approved respirator (such as an N95 dust mask) should be used.[\[6\]](#)[\[9\]](#)

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhaling dust.[\[1\]](#)[\[7\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#) Wash hands thoroughly after handling.[\[1\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[4\]](#) The compound may be moisture-sensitive.[\[1\]](#)

Fire and Explosion Hazards

- Flash Point: 82°C (lit.)
- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish fires.[\[7\]](#)
- Hazardous Combustion Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.[\[10\]](#)

First Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[7\]](#) Seek medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[7\]](#) Get medical advice if skin irritation occurs.[\[4\]](#)
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration.[\[1\]](#)[\[7\]](#) If breathing is difficult, give oxygen.[\[7\]](#) Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[7\]](#) Clean mouth with water and drink plenty of water afterwards.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[7\]](#) Seek medical

attention.^[1]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **3-Bromo-4-hydroxybenzaldehyde** are not detailed in the available literature. However, the assessment of its primary hazards—skin and eye irritation—would typically follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Skin Irritation Assessment (based on OECD Guideline 404):

- **Test System:** Typically, the test is conducted on healthy young adult albino rabbits.
- **Application:** A small amount (e.g., 0.5 g) of the test substance is applied to a small area of shaved skin.
- **Observation:** The application site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The reactions are scored according to a standardized grading system.
- **Classification:** The substance is classified as a skin irritant based on the severity and persistence of the observed skin reactions.

General Protocol for Eye Irritation Assessment (based on OECD Guideline 405):

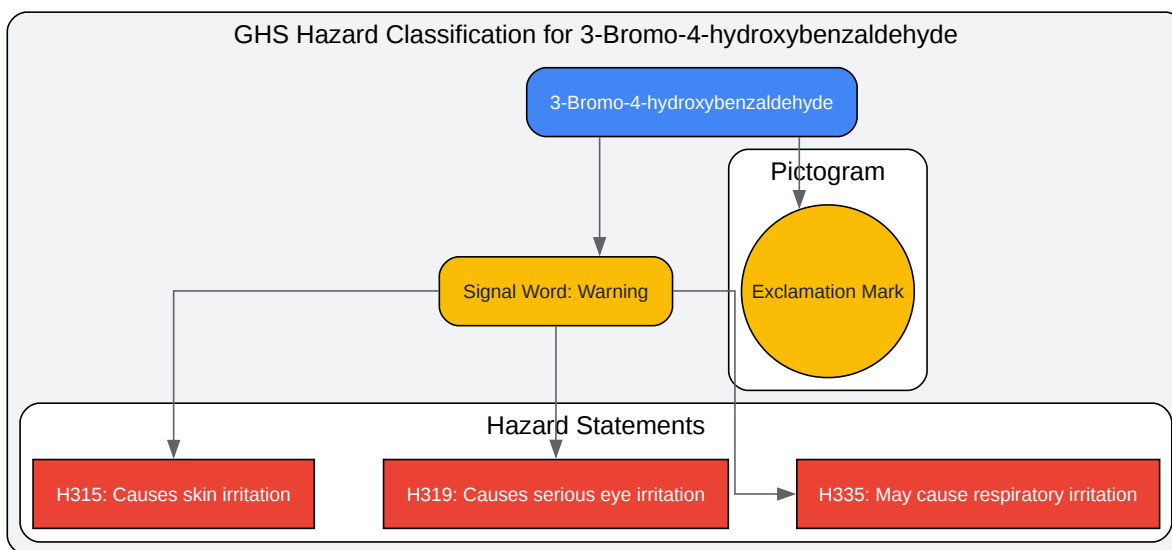
- **Test System:** The test is usually performed on healthy young adult albino rabbits.
- **Application:** A small amount (e.g., 0.1 mL or 0.1 g) of the test substance is instilled into the conjunctival sac of one eye of the animal.
- **Observation:** The eyes are examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours) after instillation.
- **Scoring:** The ocular lesions are scored using a standardized system.

- Classification: The substance is classified as an eye irritant based on the nature and severity of the eye damage, as well as its reversibility.

In vitro and ex vivo methods are also increasingly used as alternatives to animal testing for assessing skin and eye irritation potential.

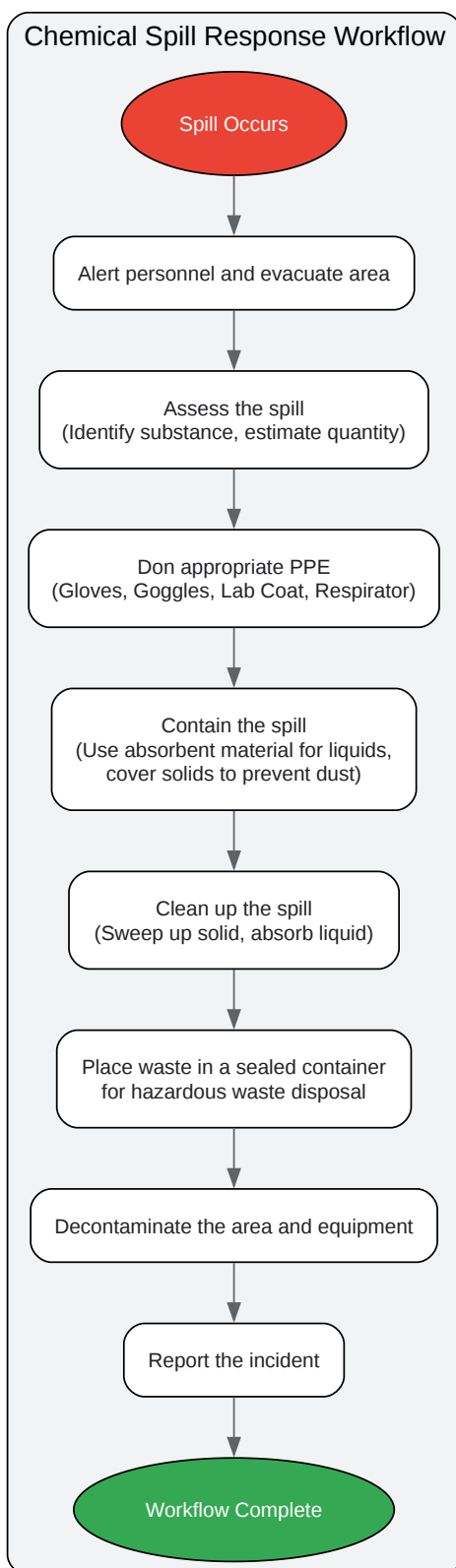
Visualizations

The following diagrams illustrate key safety workflows and information for **3-Bromo-4-hydroxybenzaldehyde**.



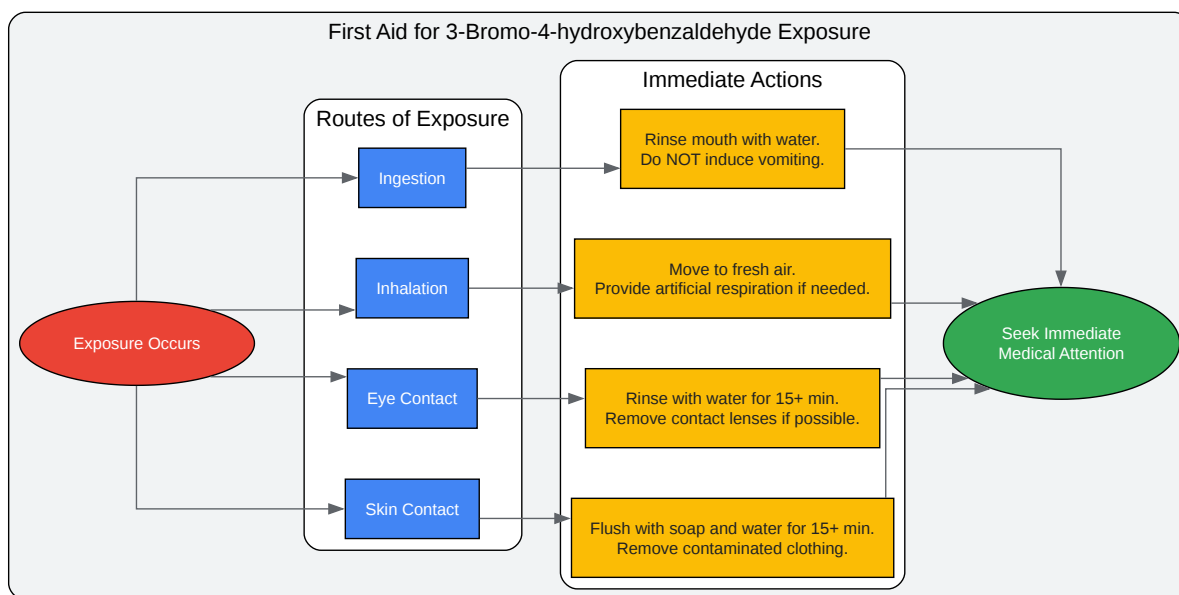
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Caption: GHS Hazard Classification.



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Caption: Chemical Spill Response Workflow.



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Caption: First Aid Procedures.

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